

# Technical Support Center: 5-Methoxytryptamine Hydrochloride Safety and Handling

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## Compound of Interest

Compound Name: 5-Methoxytryptamine  
hydrochloride

Cat. No.: B099399

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **5-Methoxytryptamine hydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **5-Methoxytryptamine hydrochloride**?

A1: **5-Methoxytryptamine hydrochloride** is considered a hazardous substance.<sup>[1]</sup> The primary hazards include:

- Acute Oral Toxicity: Harmful if swallowed.<sup>[2][3]</sup> Ingestion of less than 150 grams may be fatal or cause serious health damage.<sup>[1]</sup>
- Skin Corrosion/Irritation: Causes skin irritation.<sup>[3]</sup>
- Serious Eye Damage/Irritation: Causes serious eye irritation.<sup>[3]</sup>
- Respiratory Tract Irritation: May cause respiratory irritation.<sup>[3][4]</sup>

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, the following personal protective equipment (PPE) is mandatory:

- Eye/Face Protection: Wear tightly fitting safety goggles or chemical safety goggles conforming to EU standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[2][4]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[4][5] Fire/flammable resistant and impervious clothing is recommended.[2]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2][4] Handling should be done in a well-ventilated area or under a chemical fume hood.[2][4]

Q3: What are the proper storage conditions for **5-Methoxytryptamine hydrochloride**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[2] It is recommended to keep it refrigerated and stored under an inert atmosphere to maintain product quality, as it can be air-sensitive.[4] The compound is stable for at least four years if stored correctly.[6]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is crucial in case of accidental exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][7]
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes.[4][7] Remove contaminated clothing.[2] Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][4] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] Rinse mouth with water.[2][7] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately.[4]

Q5: How should I handle a spill of **5-Methoxytryptamine hydrochloride**?

A5: In the event of a spill, follow these procedures:

- Personal Precautions: Wear appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.[1] Avoid breathing dust and contact with skin and eyes.[1]
- Containment and Cleanup: Evacuate personnel from the area.[4] Use dry cleanup procedures and avoid generating dust.[1] Sweep up the material and shovel it into a suitable, closed container for disposal.[4][7]
- Environmental Precautions: Prevent the spillage from entering drains or water courses.[1]

Q6: What are the known toxicological effects?

A6: The primary known toxicological effect is acute oral toxicity.[2] The LD50 for intraperitoneal administration in mice is 176 mg/kg.[7] There is limited data available on skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, and carcinogenicity.[7] Exposure to tryptamines can produce feelings of euphoria and hallucinations.[1]

## Quantitative Data

Parameter	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O · HCl	[6]
Molecular Weight	226.7 g/mol	[3][6]
Melting Point	120 - 123 °C	[4][7]
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	[2][3]
LD50 (Intraperitoneal, Mouse)	176 mg/kg	[7]
Solubility (DMF)	30 mg/mL	[6]
Solubility (DMSO)	30 mg/mL	[6]
Solubility (Ethanol)	10 mg/mL	[6]
Solubility (PBS, pH 7.2)	10 mg/mL	[6]

Note: No occupational exposure limits have been established for this substance.<sup>[4]</sup><sup>[5]</sup>

## Experimental Protocols

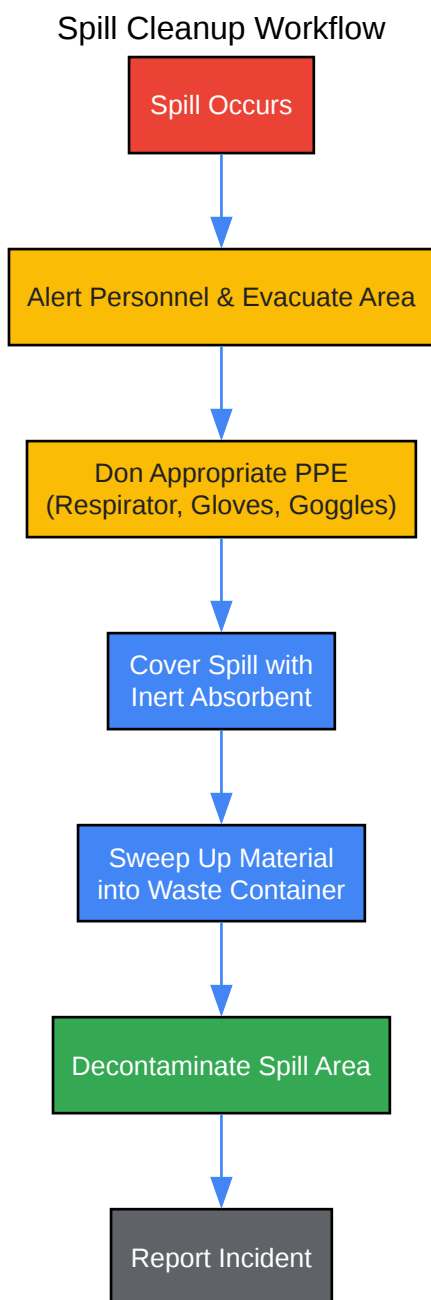
### Protocol 1: Safe Weighing and Handling of 5-Methoxytryptamine Hydrochloride Powder

- Preparation:
  - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
  - Verify that an eyewash station and safety shower are readily accessible.<sup>[4]</sup>
  - Don the required PPE: safety goggles, lab coat, and nitrile gloves.
- Weighing:
  - Perform all weighing operations within a ventilated balance enclosure or a chemical fume hood to prevent inhalation of the powder.<sup>[5]</sup>
  - Use a micro-spatula to carefully transfer the powder to a tared weigh boat.
  - Avoid generating dust. If dust is generated, gently clean the area with a damp cloth.
- Dissolution:
  - Add the solvent to the vessel containing the weighed powder slowly to avoid splashing.
  - If the solvent is volatile, ensure the process is conducted within the fume hood.
- Post-Handling:
  - Thoroughly wash hands and any exposed skin with soap and water after handling.<sup>[3]</sup><sup>[7]</sup>
  - Clean all equipment and the work surface with a suitable detergent or solvent.<sup>[5]</sup>
  - Dispose of any contaminated materials (e.g., weigh boats, gloves) in a designated hazardous waste container.

## Protocol 2: Emergency Spill Response

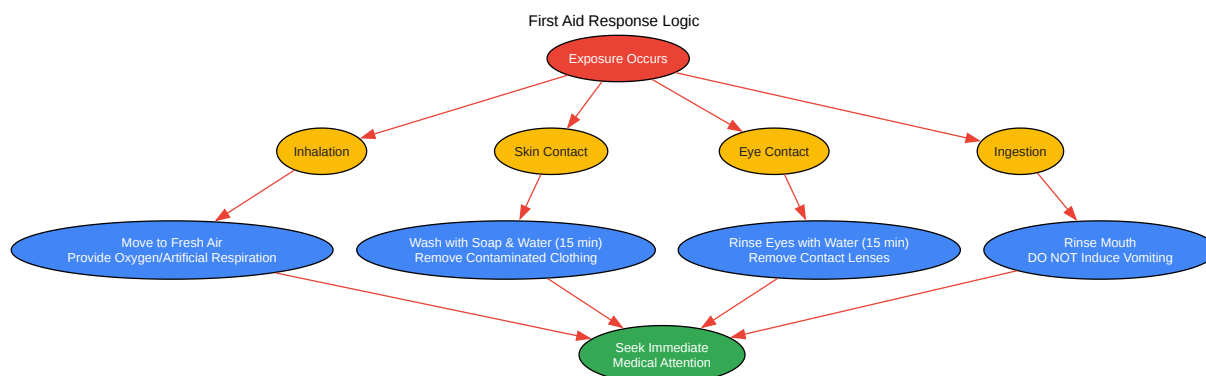
- Immediate Actions:
  - Alert personnel in the immediate area of the spill.
  - Evacuate the area if the spill is large or in a poorly ventilated space.
  - If safe to do so, remove all sources of ignition.<sup>[2]</sup>
- Spill Containment and Cleanup:
  - Wear appropriate PPE, including respiratory protection.
  - Cover the spill with an inert absorbent material (e.g., sand, vermiculite).
  - Carefully sweep up the absorbed material and place it in a labeled, sealed container for hazardous waste disposal.<sup>[7]</sup> Do not create dust.<sup>[7]</sup>
- Decontamination:
  - Wipe down the spill area with a suitable solvent or detergent, followed by water.
  - Place all contaminated cleaning materials into the hazardous waste container.
- Reporting:
  - Report the incident to the laboratory supervisor or safety officer.

## Visualizations



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Caption: A workflow diagram for the safe cleanup of a **5-Methoxytryptamine hydrochloride** spill.



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Caption: Logical flow for first aid response to different types of exposure.

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